

Chlorodicyclohexylphosphine: A Technical Guide to its Solubility and Stability

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Compound of Interest

Compound Name: Chlorodicyclohexylphosphine

Cat. No.: B095532

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **chlorodicyclohexylphosphine**. This key organophosphorus compound is a versatile reagent and ligand precursor in a multitude of chemical transformations, making a thorough understanding of its properties essential for its effective and safe use in research and development.

Core Properties of Chlorodicyclohexylphosphine

Chlorodicyclohexylphosphine, with the chemical formula $C_{12}H_{22}ClP$, is a colorless to pale yellow liquid known for its pungent odor.^[1] Its reactivity stems from the phosphorus-chlorine bond, which is susceptible to nucleophilic attack.^[2]

Property	Value	Reference
CAS Number	16523-54-9	[3]
Molecular Weight	232.73 g/mol	[3]
Density	1.054 g/mL at 25 °C	[4][5]
Boiling Point	165 °C at 12 mmHg	[4][5]
Melting Point	126-128 °C	[6]
Refractive Index	n _{20/D} 1.533	[4][5]
Flash Point	113 °C (closed cup)	[4]

Solubility Profile

Quantitative solubility data for **chlorodicyclohexylphosphine** in common organic solvents is not readily available in published literature. However, qualitative assessments indicate that it is soluble in many organic solvents while being immiscible with and highly reactive towards water. [1]

Qualitative Solubility:

- Soluble in: Benzene, ether, tetrahydrofuran (THF), toluene, dichloromethane, and hexane.
- Insoluble and Reactive with: Water. It reacts violently with water and moisture. [1][5]

Due to its reactivity with protic solvents, solubility in alcohols like methanol and ethanol is not recommended without taking appropriate precautions, as it may lead to decomposition.

Experimental Protocol for Determining Solubility

The following is a model protocol for the gravimetric determination of the solubility of the air-sensitive liquid **chlorodicyclohexylphosphine** in an organic solvent. This procedure should be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).

Objective: To determine the solubility of **chlorodicyclohexylphosphine** in a given organic solvent at a specific temperature.

Materials:

- **Chlorodicyclohexylphosphine**
- Anhydrous organic solvent of interest (e.g., THF, toluene, hexane)
- Small, sealable vials with PTFE-lined caps
- Analytical balance
- Temperature-controlled environment (e.g., water bath, heating block)
- Syringes and needles
- Inert gas supply (Argon or Nitrogen)

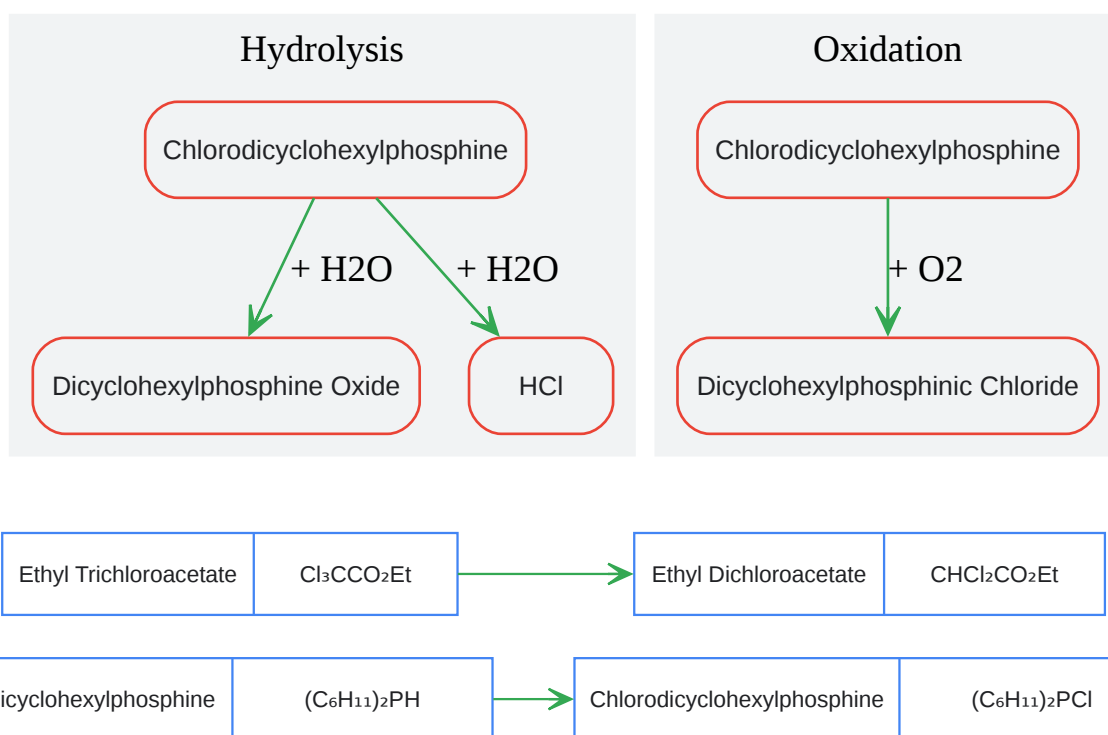
Procedure:

- **Preparation:** Dry all glassware and vials in an oven at $>120^{\circ}\text{C}$ overnight and cool under a stream of inert gas. Ensure the solvent is anhydrous and deoxygenated.
- **Sample Preparation:** In an inert atmosphere, add a known volume of the chosen solvent to a pre-weighed vial.
- **Addition of Solute:** Slowly add **chlorodicyclohexylphosphine** to the solvent with gentle stirring until a persistent cloudy suspension is observed, indicating saturation.
- **Equilibration:** Seal the vial tightly and place it in a temperature-controlled environment. Allow the solution to equilibrate for at least 24 hours with continuous stirring to ensure saturation is reached.
- **Sample Withdrawal:** After equilibration, stop stirring and allow any undissolved material to settle. Carefully withdraw a known volume of the clear supernatant using a pre-weighed, gas-tight syringe.
- **Gravimetric Analysis:** Transfer the syringe to an analytical balance and record the weight of the syringe and the contained solution.

- Solvent Evaporation: Transfer the solution from the syringe to a pre-weighed vial. Carefully evaporate the solvent under a stream of inert gas or under vacuum, leaving behind the non-volatile **chlorodicyclohexylphosphine**.
- Final Weighing: Weigh the vial containing the dried solute.
- Calculation: Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of residue} / \text{Volume of aliquot}) * 100$$

Logical Workflow for Solubility Determination



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